Technical Support Center: Synthesis of Ferulic Acid Derivatives

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Amino-3-(4-hydroxy-3-methoxyphenyl)propanoic acid*
CAS No.:	*72076-93-8*
Cat. No.:	*B1601143*

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Welcome to the Technical Support Center for the synthesis of ferulic acid (FA) derivatives. This guide is designed for researchers, chemists, and drug development professionals to navigate the common challenges and side reactions encountered during the chemical modification of ferulic acid. As a Senior Application Scientist, my goal is to provide not just protocols, but the underlying chemical logic and field-tested insights to help you troubleshoot and optimize your synthetic routes.

This resource is structured as a series of frequently asked questions (FAQs) and detailed troubleshooting guides. We will explore the causality behind common experimental pitfalls and provide self-validating protocols to enhance the integrity and reproducibility of your work.

Table of Contents

- FAQs: Quick Navigation
  - My esterification/amidation reaction yield is low. What are the likely causes?
  - My reaction mixture turned yellow/brown. What does this indicate?

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- I see an unexpected peak in my HPLC/TLC. What could it be?
- How do I prevent the hydrolysis of my ester product during workup?
- Is it necessary to protect the phenolic hydroxyl group of ferulic acid?

- Troubleshooting Guide 1: Isomerization of the Alkene Backbone
  - Problem Identification: Recognizing cis/trans Isomerization
  - Underlying Mechanism
  - Preventative Measures & Protocol Adjustments
- Troubleshooting Guide 2: Oxidative Dimerization and Polymerization
  - Problem Identification: Visual and Spectroscopic Cues
  - Underlying Mechanism: The Role of Phenoxy Radicals
  - Preventative Measures & Protocol Adjustments
- Troubleshooting Guide 3: Unwanted Decarboxylation
  - Problem Identification: Detecting 4-Vinylguaiacol
  - Underlying Mechanism
  - Preventative Measures & Protocol Adjustments
- Analytical & Purification Protocols
  - Protocol 1: TLC Method for In-Process Reaction Monitoring
  - Protocol 2: HPLC-UV Method for Purity Analysis and Isomer Separation
  - Protocol 3: Purification by Column Chromatography

FAQs: Quick Navigation

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Q1: My esterification/amidation reaction yield is low. What are the likely causes?

Low yields are a frequent issue, often stemming from several factors:

- Equilibrium Limitations (Esterification): Fischer esterification is a reversible reaction.[1] The water generated as a byproduct can hydrolyze the ester, shifting the equilibrium back towards the starting materials.[1]
- Incomplete Activation (Amidation): If you are forming an amide via an acyl chloride intermediate (using reagents like thionyl chloride or oxalyl chloride), incomplete conversion of the carboxylic acid to the more reactive acyl chloride will result in unreacted starting material.
- Steric Hindrance: Bulky alcohols, amines, or protecting groups can physically block the reaction site, slowing the reaction rate and leading to lower conversion.[1]
- Side Reactions: Competing reactions such as polymerization, decarboxylation, or degradation of starting materials under harsh conditions (e.g., high heat) will consume your reactants and lower the yield of the desired product.
- Suboptimal Reaction Conditions: Incorrect temperature, insufficient catalyst, or inappropriate solvent choice can all lead to poor yields. For instance, in acid-catalyzed esterification, too little acid will result in a slow reaction, while too much can promote side reactions like hydrolysis.[2]

Quick Troubleshooting Table:

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Symptom	Potential Cause	Recommended Action
High amount of starting FA remains	Reversible reaction (esterification)	Use an excess of the alcohol (often 5-10 equivalents if it's also the solvent) or remove water using a Dean-Stark trap. [3]
High amount of starting FA remains	Incomplete activation (amidation)	Ensure activating agent (e.g., $SOCl_2$) is fresh and used in slight excess. Allow sufficient time for acyl chloride formation before adding the amine.
Multiple unidentified spots on TLC	Side reactions (e.g., polymerization)	Lower the reaction temperature, shorten the reaction time, and perform the reaction under an inert atmosphere (N_2 or Ar).
Product degrades during purification	Product instability	Avoid prolonged exposure to silica gel (which can be acidic). Use a neutral or deactivated silica gel, or consider alternative purification methods like recrystallization or preparative HPLC.

Q2: My reaction mixture turned yellow/brown. What does this indicate?

A color change from colorless or pale yellow to a more intense yellow, orange, or brown is a strong indicator of oxidation.[4][5]

The phenolic hydroxyl group on the ferulic acid ring is susceptible to oxidation, especially in the presence of air (oxygen), heat, or trace metal impurities. This oxidation generates a resonance-stabilized phenoxy radical. These radicals can then couple with each other, leading to the formation of colored dehydrodimers and, eventually, higher-order oligomers or polymers.[6]

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This process is often irreversible and represents a significant pathway for product loss and impurity formation.

Immediate Actions:

- Inert Atmosphere: If not already doing so, immediately purge your reaction vessel with an inert gas like nitrogen or argon and maintain a positive pressure throughout the reaction.
- Lower Temperature: Reduce the reaction temperature if possible, as heat accelerates oxidation.
- Check Reagent Purity: Ensure solvents are sparged with inert gas and that no reagents are contaminated with metal catalysts.

Q3: I see an unexpected peak in my HPLC/TLC. What could it be?

An unexpected peak can be one of several common side products. The identity depends on its retention time (hydrophobicity) and spectroscopic properties.

- cis-Isomer: If you see a peak very close to your main trans-product peak, it is likely the cis-isomer of your ferulic acid derivative.[7] Cis-isomers are generally slightly more polar and may elute earlier on reverse-phase HPLC.
- 4-Vinylguaiacol: This is the product of decarboxylation. It is significantly less polar than ferulic acid or its derivatives due to the loss of the carboxylic acid/ester group. It will have a much longer retention time on reverse-phase HPLC and a higher Rf on TLC.
- Oxidative Dimer: These compounds are much larger and will have significantly different retention times, often eluting much later in reverse-phase HPLC. Their presence often correlates with the reaction mixture turning brown.
- Unreacted Starting Material: Compare the retention time/Rf to a standard of ferulic acid.

Diagnostic Workflow:

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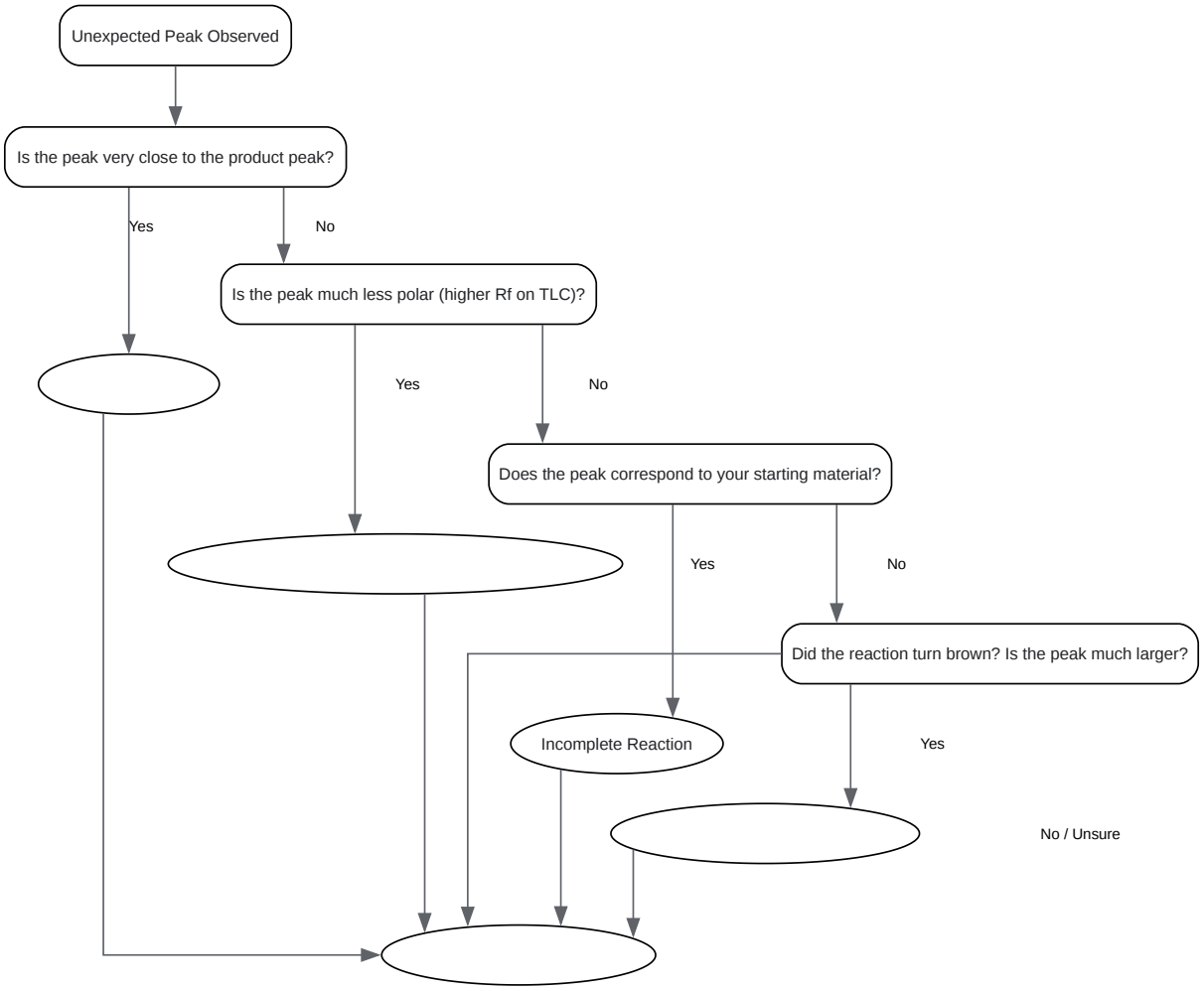

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Caption: Diagnostic workflow for identifying unknown peaks.

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Q4: How do I prevent the hydrolysis of my ester product during workup?

Aqueous workups, especially under basic or acidic conditions, can hydrolyze your newly formed ester.

- Avoid Strong Base: Do not use strong basic solutions (e.g., >1M NaOH) to wash your organic extracts. If you need to neutralize acid, use a milder base like saturated sodium bicarbonate ($NaHCO_3$) solution and perform the wash quickly at a low temperature (e.g., in an ice bath).
- Minimize Contact Time: Perform aqueous washes efficiently and minimize the contact time between the organic layer containing your product and the aqueous layer.
- Dry Thoroughly: After washing, thoroughly dry the organic layer with a drying agent (e.g., anhydrous Na_2SO_4 or $MgSO_4$) before solvent evaporation. Residual water can promote hydrolysis upon storage or during concentration.
- pH Control: When extracting ferulic acid from an alkaline hydrolysis reaction, careful acidification is required.[8][9] This principle applies to workups; ensure the pH of your aqueous layer is controlled to minimize unwanted reactions.

Q5: Is it necessary to protect the phenolic hydroxyl group of ferulic acid?

It depends on the reaction conditions and reagents.

- When to Protect: Protection is highly recommended when using reagents that can react with the hydroxyl group. This includes:
  - Strongly basic conditions: Reagents like organolithiums or Grignards will deprotonate the phenol.
  - Acylating or Alkylating Agents: If you intend to modify only the carboxylic acid, the phenolic hydroxyl can compete and react with acyl halides, anhydrides, or alkyl halides, leading to a mixture of products.

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- Anionic Polymerization: The acidic proton of the phenol will terminate the living anionic polymerization.[10]

- When Protection May Not Be Necessary:
  - Fischer Esterification: Under acidic conditions, the carboxylic acid is more nucleophilic towards the protonated alcohol, and the phenolic hydroxyl is generally less reactive. Direct esterification without protection is common and often successful.[2]
  - Carbodiimide-mediated Amidation (e.g., EDC/DCC): These coupling agents are generally selective for carboxylic acids over phenols under standard conditions, though side-reaction with the phenol (forming an ester-like linkage) is still possible.

Common Protecting Groups for Phenolic Hydroxyls:

Protecting Group	Abbreviation	Stability / Cleavage Conditions
Acetyl	Ac	Removed by mild acid or base.
Benzyl Ether	Bn	Stable to acid/base. Removed by hydrogenolysis (H_2/Pd).
tert-Butyldimethylsilyl Ether	TBDMS	Stable to base. Removed by acid or a fluoride source (e.g., TBAF).[11]
Methoxymethyl Ether	MOM	Stable to base. Removed by acid.[11]

Troubleshooting Guide 1: Isomerization of the Alkene Backbone

Problem Identification

The thermodynamically stable form of ferulic acid is the trans-(E)-isomer. However, exposure to heat, UV light, or certain reaction conditions can cause isomerization to the cis-(Z)-isomer.

- TLC Analysis: The cis and trans isomers may appear as two very closely spaced spots.

- HPLC Analysis: You will observe a second peak, usually eluting slightly earlier than the main trans product peak on a C18 reverse-phase column.[7]
- ^{1}H NMR Spectroscopy: The most definitive method. The coupling constant (J) for the vinyl protons is characteristic:
  - trans-isomer: Large coupling constant, typically J = 15-16 Hz.
  - cis-isomer: Smaller coupling constant, typically J = 12-13 Hz.

Underlying Mechanism

Isomerization occurs via the absorption of energy (thermal or photolytic), which allows for rotation around the carbon-carbon double bond. Studies have shown that this is a primary degradation pathway for ferulic acid.[7] In some synthetic procedures, adjusting the pH during workup can unexpectedly lead to the isolation of the cis-isomer.[12]

Preventative Measures & Protocol Adjustments

- Protect from Light: Wrap your reaction vessel in aluminum foil, especially if the reaction is run for an extended period.
- Minimize Heat: Use the lowest effective temperature for your reaction. For acid-catalyzed esterifications, microwave-assisted synthesis can dramatically shorten reaction times from hours to minutes, reducing the opportunity for thermal isomerization.[2]
- Control pH During Workup: When isolating products, be aware that different pH conditions can favor one isomer. If you suspect isomerization occurred during workup, analyze samples before and after extraction/washing steps.[12]
- Purification: If isomerization is unavoidable, the two isomers can often be separated by careful column chromatography or preparative HPLC.

Troubleshooting Guide 2: Oxidative Dimerization and Polymerization

Problem Identification

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This is one of the most common and destructive side reactions.

- Visual Cue: The reaction mixture darkens, progressing from colorless/pale yellow to dark yellow, orange, and finally brown.
- TLC Analysis: You may see a streak of material from the baseline upwards, or a series of new, lower-Rf spots that are often brownish.
- Solubility Issues: The formation of polymers can lead to insoluble, tar-like material in your reaction flask.
- Mass Spectrometry: Analysis of the crude product may show peaks corresponding to dimers (M.W. ≈ 386 for FA dimer) or higher oligomers.[6]

Underlying Mechanism: The Role of Phenoxy Radicals

The phenolic hydroxyl group can undergo a one-electron oxidation to form a phenoxy radical. This radical is stabilized by resonance, delocalizing the unpaired electron across the aromatic ring and the propenoic acid side chain. Two of these radicals can then couple in various ways to form dehydrodimers and subsequently polymers. This process is accelerated by oxygen, heat, and trace metals.

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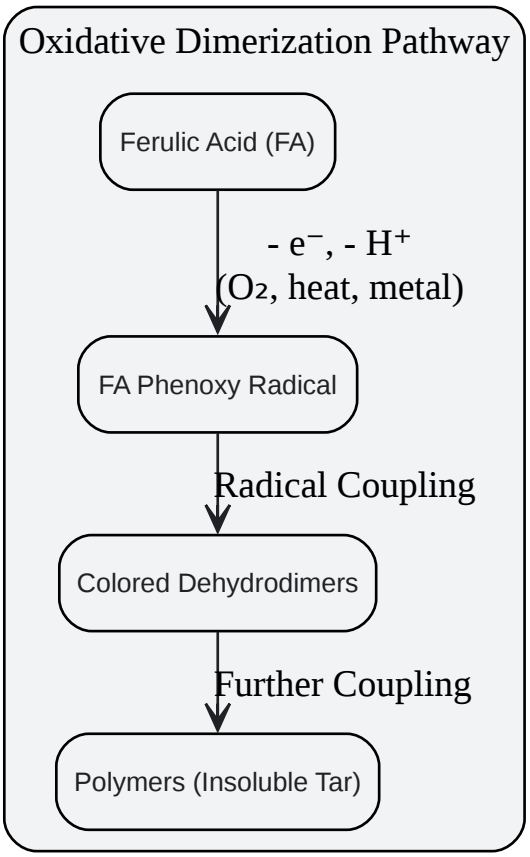

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Caption: Mechanism of oxidative polymerization.

Preventative Measures & Protocol Adjustments

- Rigorous Inert Atmosphere: This is the most critical preventative measure. Before starting, de-gas your solvent by bubbling argon or nitrogen through it for 15-30 minutes. Assemble your glassware hot from the oven (to remove adsorbed water and oxygen) and cool under a stream of inert gas. Maintain a positive pressure of inert gas throughout the reaction using a balloon or a bubbler.

- Use an Antioxidant: In some cases, adding a small amount of a radical scavenger like BHT (butylated hydroxytoluene) can inhibit polymerization, but check that it won't interfere with your desired reaction.

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- Metal Scavengers: If you suspect metal contamination is catalyzing the oxidation, you can stir your solvent with a metal scavenger (like activated carbon or a specific chelating resin) and filter it before use.

- Temperature Control: Run the reaction at the lowest temperature that provides a reasonable reaction rate.

Troubleshooting Guide 3: Unwanted Decarboxylation

Problem Identification

Decarboxylation is the loss of CO_2 from the carboxylic acid moiety, resulting in the formation of 4-vinylguaiacol.

- Analytical Detection: 4-vinylguaiacol is a distinct chemical entity.
  - HPLC: It is much less polar than ferulic acid or its esters and will have a significantly longer retention time on a reverse-phase column.
  - GC-MS: This is an excellent method for identifying this relatively volatile side product.
  - ^{1}H NMR: Look for the disappearance of the characteristic vinyl protons coupled to the carboxyl group and the appearance of a new set of vinyl protons (typically a more complex ABX system). The carboxylic acid proton signal will also be absent.

Underlying Mechanism

While often promoted enzymatically, decarboxylation can also occur under thermal stress. The reaction proceeds via a proposed quinone methide intermediate. High temperatures, especially under acidic or basic conditions that can stabilize intermediates, can facilitate this side reaction.

Preventative Measures & Protocol Adjustments

- Strict Temperature Control: This is the primary method of prevention. Avoid excessive heating. If a reaction requires high temperatures, monitor it closely and minimize the reaction time.

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- Avoid Prolonged Heating During Workup: Do not heat the crude reaction mixture for extended periods during solvent removal. Use a rotary evaporator at a moderate temperature and pressure.
- pH Management: Extreme pH conditions combined with heat can favor decarboxylation. Neutralize the reaction mixture before concentrating it if possible.

Analytical & Purification Protocols

Protocol 1: TLC Method for In-Process Reaction Monitoring

This protocol is essential for tracking the consumption of starting material and the formation of the product and side products.

Materials:

- Silica gel 60 F_{254} TLC plates
- Mobile Phase (Eluent): A common system is Chloroform:Methanol:Formic Acid (85:15:1 v/v/v).[13][14] Adjust polarity as needed for derivatives (e.g., increase chloroform or use ethyl acetate/hexane for less polar esters).
- Visualization:
  - UV Lamp (254 nm and 366 nm). Ferulic acid and its derivatives are UV active and will appear as dark spots at 254 nm.[13]
  - Spray Reagents (for enhanced visualization):
    - 1% Ferric Chloride ($FeCl_3$) in Ethanol: Phenolic compounds give distinct colors.[13]
    - 2,4-Dinitrophenylhydrazine (2,4-DNPH): Visualizes carbonyl-containing side products.[13]

Procedure:

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- Spot the TLC plate with a co-spot (starting material and reaction mixture in the same lane), a spot for the starting material, and a spot for the reaction mixture.
- Develop the plate in a chamber pre-saturated with the mobile phase.
- Dry the plate and visualize under a UV lamp. Ferulic acid will typically have a lower Rf than its ester or amide derivatives.
- If desired, spray with a visualizing agent to check for specific side products.

Protocol 2: HPLC-UV Method for Purity Analysis and Isomer Separation

HPLC is the gold standard for quantifying the purity of your final product and resolving closely related impurities like cis/trans isomers.

Instrumentation & Conditions:

- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient or isocratic system of acetonitrile (or methanol) and water, typically with a small amount of acid (0.1% formic acid or acetic acid) to ensure the carboxylic acid is protonated. A common mobile phase is Acetonitrile:10% Acetic Acid (20:80 v/v).[15]
- Flow Rate: 1.0 mL/min.
- Detection: UV detector set to ~320 nm, where the cinnamoyl chromophore of ferulic acid has a strong absorbance.
- Column Temperature: Room temperature or controlled at 25-30 °C for better reproducibility.

Expected Results:

- Elution Order: In reverse-phase HPLC, compounds elute based on polarity. A typical order would be: Ferulic Acid -> cis-Ferulate Ester -> trans-Ferulate Ester -> 4-Vinylguaiacol.
- Quantification: Purity can be determined by peak area percentage. For accurate quantification, a standard curve should be generated using a purified reference standard of

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your compound.

Protocol 3: Purification by Column Chromatography

Materials:

- Silica Gel (60 Å, 230-400 mesh). For sensitive compounds, consider using deactivated (neutral) silica gel.
- Solvent System: Typically a gradient of ethyl acetate in hexanes or dichloromethane in methanol, based on TLC analysis. Aim for an Rf of ~0.2-0.3 for your desired product in the starting eluent.

Procedure:

- Prepare the Column: Pack the column with silica gel as a slurry in the initial, low-polarity eluent.
- Load the Sample: Dissolve the crude product in a minimal amount of the column eluent or a stronger solvent (like dichloromethane) and adsorb it onto a small amount of silica gel. Evaporate the solvent to get a dry powder. Carefully add this powder to the top of the column bed. This "dry loading" method often results in better separation.
- Elute: Begin running the column with the low-polarity eluent. Gradually increase the polarity of the mobile phase to elute the compounds. Less polar side products (like 4-vinylguaiacol) will elute first, followed by your product, and then more polar impurities and unreacted ferulic acid.
- Collect and Analyze Fractions: Collect fractions and analyze them by TLC to identify which ones contain your pure product. Combine the pure fractions and remove the solvent under reduced pressure.

References

- Validated Stability-Indicating GC-MS Method for Characterization of Forced Degradation Products of Trans-Caffeic Acid and Trans-Ferulic Acid. (2021).
- Tilay, A., Bule, M., & Annapure, U. (2006). Determination of ferulic acid and related compounds by thin layer chromatography. African Journal of Biotechnology, 5(13).

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- Mass spectrum (a) and possible fragmentation pathways (b) of ferulic acid under positive ion mode. (n.d.).
- Weiß, F. U., Gibis, M., & Weiss, J. (2022). Characterization of brewer's spent grain extracts by tandem mass spectrometry and HPLC-DAD: Ferulic acid dehydrodimers, phenolamides, and oxylipins. Food Science & Nutrition, 10(12), 4381-4394.
- Determination of ferulic acid and related compounds by thin layer chrom
- Augusti, L., et al. (2018). Structural Study of Phenolic Acids by Triple Quadrupole Mass Spectrometry with Electrospray Ionization in Negative Mode and H/D Isotopic Exchange. Journal of the Brazilian Chemical Society, 29(11), 2349-2358.
- Separation of Ferulic acid on Newcrom R1 HPLC column. (n.d.). SIELC Technologies.
- Comparison of ^{13}C NMR spectra for ferulic acid and its three.... (n.d.).
- Sosulski, F., Krygier, K., & Hogge, L. (1982). A rapid HPLC method for determination of major phenolic acids in plant material. Journal of Agricultural and Food Chemistry, 30(2), 337-340.
- Wang, J., et al. (2009).
- Determination of ferulic acid and related compounds by thin layer chromatography. (n.d.).
- Hahn, C., Becker, S., Müller, A. H. E., & Frey, H. (2024). Anionic polymerization of ferulic acid-derived, substituted styrene monomers. European Polymer Journal, 211, 113004.
- FERULIC ACID POLYMERS IN HEALTHCARE APPLIC
- Qualitative analysis of ferulic acid by TLC. a TLC plate subjected to.... (n.d.).
- Liu, C., et al. (2021). Improved Release of Monosaccharides and Ferulic Acid Using Enzyme Blends From Aspergillus Niger and Eupenicillium Parvum. Frontiers in Bioengineering and Biotechnology, 9, 664975.
- Kareparamban, J., Nikam, P., Jadhav, A., & Kadam, V. (2012). A Validated High-performance Liquid Chromatograhy Method for Estimation of Ferulic Acid in Asafoetida and Polyherbal Preparation. Pharmacognosy Magazine, 8(30), 145-150.
- Explain why the yield of ester is relatively low. How can the yield and purity of the ester be improved?. (2023, September 9). Brainly.
- Protecting Group Strategies for Complex Molecule Synthesis in Medicinal Chemistry. (n.d.).
- Why is the yield of ester relatively low? How do you improve the yield and the purity of esters?. (2020, April 3). Quora.
- Tzani, A., et al. (2023). Application of a Validated HPLC Method for the Determination of Resveratrol, Ferulic Acid, Quercetin, Retinol, and α-Tocopherol in a Cold Cream—Permeability Study. Cosmetics, 10(3), 81.
- Barberousse, H., et al. (2008). Analytical methodologies for quantification of ferulic acid and its oligomers. Journal of the Science of Food and Agriculture, 88(9), 1494-1508.
- de Souza, R. L., et al. (2023). Maximized lipase-catalysed production of a monoester of ferulic acid derivatives and ethylene glycol: a key step toward intrinsically antioxidant biosourced polymers. Green Chemistry, 25(18), 7173-7184.

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- Figure 1: 1 H NMR spectrum of ferulic acid (A) and 13 C NMR spectrum of.... (n.d.).
- Ferulic Acid(1135-24-6) 1H NMR spectrum. (n.d.). ChemicalBook.
- Pejic, D., et al. (2007). Thermal decomposition of ferulic acid. Journal of Agricultural and Food Chemistry, 55(18), 7420-7426.
- Technical Support Center: Troubleshooting Ester Synthesis. (n.d.). Benchchem.
- Zhang, L., et al. (2023). Design, synthesis, antiviral activities of ferulic acid derivatives. Frontiers in Chemistry, 11, 1133362.
- Kumar, N., & Pruthi, V. (2014). Ferulic Acid—A Brief Review of Its Extraction, Bioavailability and Biological Activity. Molecules, 19(12), 21268-21287.
- Kadri, A., et al. (2022).
- Gerk, M. A., et al. (2022). Stability Engineering of Ferulic Acid Decarboxylase Unlocks Enhanced Aromatic Acid Decarboxylation.
- Tuntikul, K., et al. (2013).
- Lin, M., et al. (2015). Structure and Mechanism of Ferulic Acid Decarboxylase (FDC1) from Saccharomyces cerevisiae. Journal of Biological Chemistry, 290(21), 13244-13253.
- Ferulic acid. (n.d.). Wikipedia.
- 13.10: Protecting Groups in Organic Synthesis. (2021, March 5). Chemistry LibreTexts.
- Ferulic acid and p-coumaric acid solubilization by alkaline hydrolysis of the solid residue obtained after acid prehydrolysis of vine shoot prunings: Effect of the hydroxide and pH. (n.d.).
- (a) Decarboxylation of ferulic acid in the presence of PAD. (b) Schematic representation of the workflow used to obtain thermostable decarboxylases. (n.d.).
- Extraction, Purification and Antioxidant Activity of Ferulic Acid by Alkaline Hydrolysis
- CN113061084B - Novel method for preparing ferulic acid. (n.d.).
- Protecting Groups in Peptide Synthesis: A Detailed Guide. (n.d.).
- Kumar, S., et al. (2021). A Series of Ferulic Acid Amides Reveals Unexpected Peroxiredoxin 1 Inhibitory Activity with in vivo Antidiabetic and Hypolipidemic Effects. ChemMedChem, 16(3), 484-498.
- EXTRACTION OF FERULIC ACID FROM WHEAT BRAN BY ALKALINE HYDROLYSIS. (n.d.). MendelNet.
- Color formation of individual, binary, and ternary reaction systems.... (n.d.).
- Pei, K., et al. (2015). Derivatives of Ferulic Acid: Structure, Preparation and Biological Activities. Annual Review of Research in Biology, 5(6), 512-528.
- [Product Question] At what color has the Skinceuticals C E Ferulic oxidized?. (2020, May 27). Reddit.
- A Series of Ferulic Acid Amides Reveals Unexpected Peroxiredoxin 1 Inhibitory Activity with in vivo Antidiabetic and Hypolipidemic Effects. (n.d.).
- Is SkinCeuticals C E Ferulic supposed to be yellow?. (2015, December 30). Reddit.

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- Ferulic Acid: What should we know about this ingredient?. (2021, November 4). Typology.
- Schematic representation of synthesis of amide derivatives of ferulic.... (n.d.).

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. mdpi.com [mdpi.com]
- 3. brainly.com [brainly.com]
- 4. reddit.com [reddit.com]
- 5. reddit.com [reddit.com]
- 6. Enzymatic Oxidation of Ferulic Acid as a Way of Preparing New Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. meral.edu.mm [meral.edu.mm]
- 9. mendelnet.cz [mendelnet.cz]
- 10. openscience.ub.uni-mainz.de [openscience.ub.uni-mainz.de]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Design, synthesis, antiviral activities of ferulic acid derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 13. academicjournals.org [academicjournals.org]
- 14. Simple and rapid determination of ferulic acid levels in food and cosmetic samples using paper-based platforms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. A Validated High-performance Liquid Chromatograhy Method for Estimation of Ferulic Acid in Asafoetida and Polyherbal Preparation - PMC [pmc.ncbi.nlm.nih.gov]
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